

# what is the chemical structure of Wittifuran X

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## Compound of Interest

Compound Name: *Wittifuran X*

Cat. No.: *B595019*

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## An In-depth Technical Guide to Wittifuran X

For Researchers, Scientists, and Drug Development Professionals

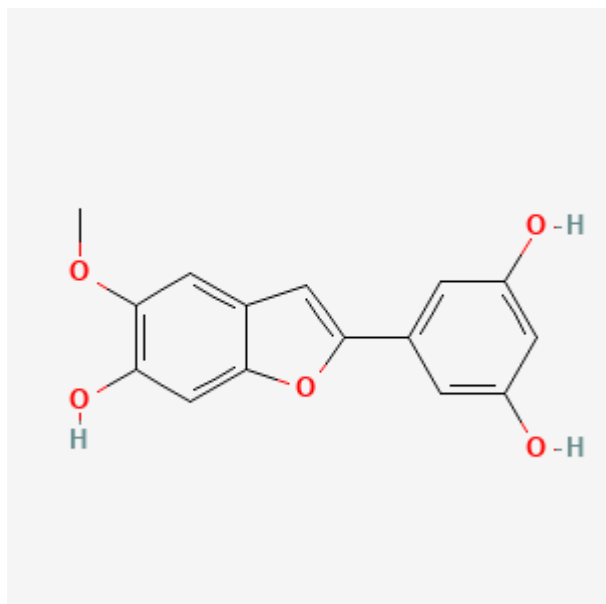
This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Wittifuran X**, a natural product with potential therapeutic applications. The information is curated for researchers, scientists, and professionals involved in drug discovery and development.

### Core Compound Details

**Wittifuran X** is a naturally occurring 2-arylbenzofuran derivative.<sup>[1][2]</sup> It was first isolated from the stem bark of *Morus wittiorum*, a plant species belonging to the Moraceae family.<sup>[1][2]</sup>

### Chemical Structure

The chemical structure of **Wittifuran X** is presented below.



Caption: 2D Chemical Structure of **Wittifuran X**.

## Physicochemical Properties

A summary of the key physicochemical properties of **Wittifuran X** is provided in the table below.

| Property            | Value                                          | Reference |
|---------------------|------------------------------------------------|-----------|
| Molecular Formula   | C <sub>15</sub> H <sub>12</sub> O <sub>5</sub> | [1]       |
| Molecular Weight    | 272.25 g/mol                                   | [1]       |
| CAS Number          | 1309478-07-6                                   | [1]       |
| Purity (commercial) | ≥98%                                           | [3]       |
| Appearance          | (Not explicitly stated in searches)            |           |
| Solubility          | (Not explicitly stated in searches)            |           |

## Spectroscopic Data

The structure of **Wittifuran X** was elucidated using various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The detailed  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectral data are crucial for the unambiguous identification of the compound.

(Note: The specific  $^1\text{H}$  and  $^{13}\text{C}$  NMR chemical shifts for **Wittifuran X** were not available in the searched literature. The following table is a template based on data for structurally related 2-arylbenzofurans and should be populated with experimental data for accurate characterization.)

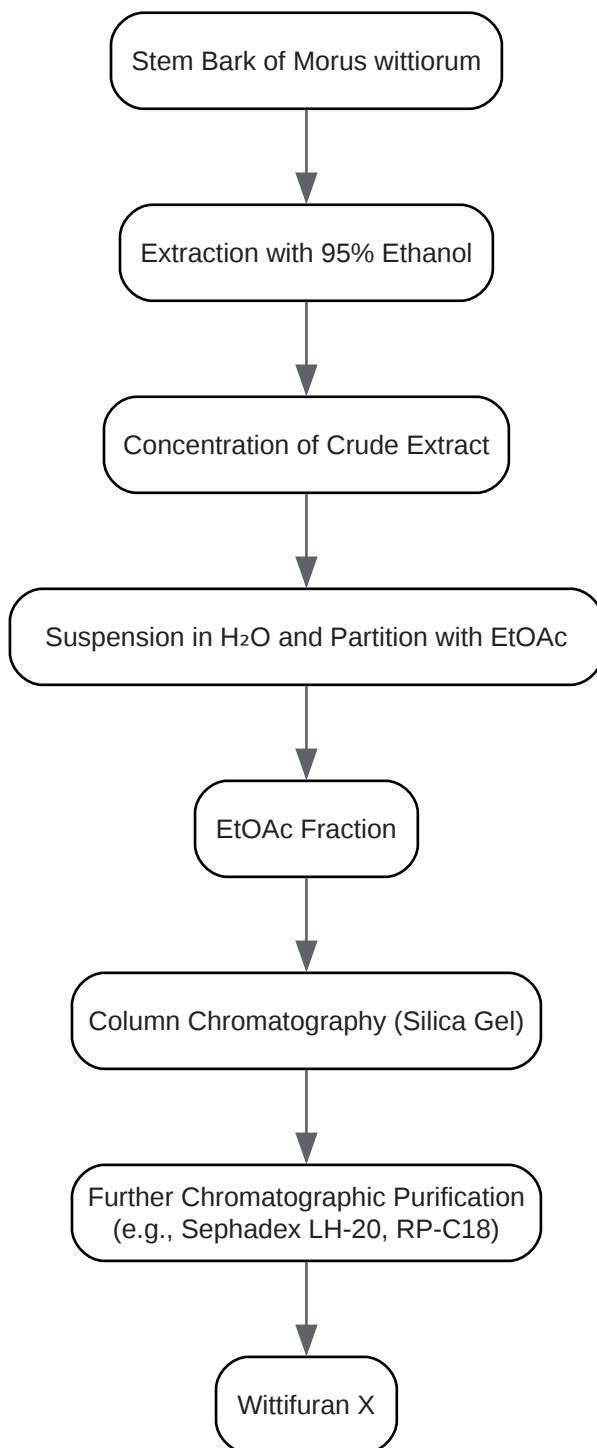
| $^{13}\text{C}$ NMR | $^1\text{H}$ NMR |
|---------------------|------------------|
| Position            | $\delta$ (ppm)   |
| 2                   |                  |
| 3                   |                  |
| 3a                  |                  |
| 4                   |                  |
| 5                   |                  |
| 6                   |                  |
| 7                   |                  |
| 7a                  |                  |
| 1'                  |                  |
| 2'                  |                  |
| 3'                  |                  |
| 4'                  |                  |
| 5'                  |                  |
| 6'                  |                  |
| OCH <sub>3</sub> -6 |                  |

## Experimental Protocols

## Isolation of Wittifuran X

**Wittifuran X** is isolated from the stem bark of *Morus wittiorum*. The general procedure involves the following steps, as inferred from studies on related compounds from the same source:

Workflow for the Isolation of **Wittifuran X**



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Caption: A generalized workflow for the isolation of **Wittifuran X**.

A detailed protocol would involve:

- Extraction: The air-dried and powdered stem bark of *Morus wittiorum* is extracted with 95% ethanol at room temperature.
- Concentration: The ethanol extract is concentrated under reduced pressure to yield a crude extract.
- Partitioning: The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as ethyl acetate (EtOAc).
- Chromatography: The bioactive fraction (e.g., the EtOAc fraction) is subjected to repeated column chromatography on silica gel, Sephadex LH-20, and/or reverse-phase (RP-C18) silica gel, using various solvent systems to isolate the pure compound.

## Biological Activity Assays

**Wittifuran X** has been evaluated for its antioxidant and anti-inflammatory properties.

While specific data for **Wittifuran X** is not available, the antioxidant activity of related compounds from *Morus wittiorum* has been assessed. A common method is the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay.

Protocol for DPPH Radical Scavenging Assay:

- Prepare a stock solution of **Wittifuran X** in a suitable solvent (e.g., methanol or DMSO).
- Prepare a fresh solution of DPPH in methanol.
- In a 96-well plate, add serial dilutions of the **Wittifuran X** stock solution.
- Add the DPPH solution to each well and mix.
- Incubate the plate in the dark at room temperature for 30 minutes.

- Measure the absorbance at approximately 517 nm using a microplate reader.
- Ascorbic acid or Trolox is typically used as a positive control.
- The percentage of DPPH radical scavenging activity is calculated using the formula: % Inhibition =  $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$  where  $A_{\text{control}}$  is the absorbance of the DPPH solution without the sample, and  $A_{\text{sample}}$  is the absorbance of the DPPH solution with the sample.
- The  $IC_{50}$  value (the concentration of the compound that scavenges 50% of the DPPH radicals) is determined by plotting the percentage of inhibition against the concentration of the sample.

The anti-inflammatory potential of 2-arylbenzofurans from *Morus wittiorum* has been evaluated by measuring their ability to inhibit the release of  $\beta$ -glucuronidase from polymorphonuclear leukocytes (PMNs).[4]

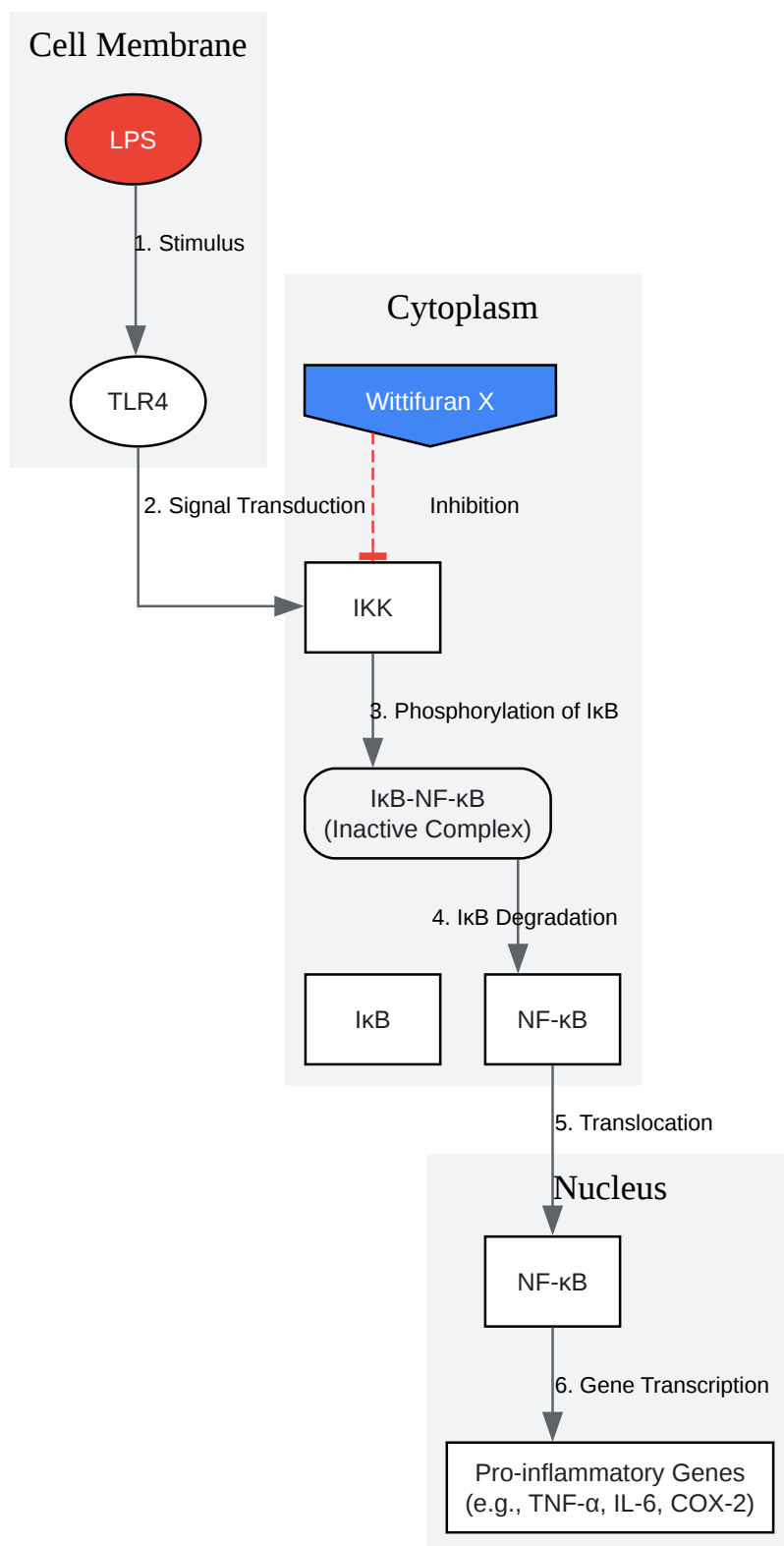
Protocol for  $\beta$ -Glucuronidase Inhibition Assay:

- PMN Isolation: Isolate rat polymorphonuclear leukocytes from fresh blood using density gradient centrifugation.
- Pre-incubation: Pre-incubate the isolated PMNs with various concentrations of **Wittifuran X** or a vehicle control.
- Stimulation: Induce the release of  $\beta$ -glucuronidase by stimulating the PMNs with a suitable agent, such as platelet-activating factor (PAF).
- Enzyme Assay: a. After incubation, centrifuge the cell suspension to pellet the cells. b. Collect the supernatant, which contains the released  $\beta$ -glucuronidase. c. The enzyme activity in the supernatant is determined using a chromogenic or fluorogenic substrate, such as p-nitrophenyl- $\beta$ -D-glucuronide or 4-methylumbelliferyl- $\beta$ -D-glucuronide. d. The reaction is stopped, and the absorbance or fluorescence is measured.
- Calculation: The percentage of inhibition of  $\beta$ -glucuronidase release is calculated by comparing the enzyme activity in the presence of **Wittifuran X** to that of the stimulated control. A known anti-inflammatory agent can be used as a positive control.

## Biological Activity and Potential Signaling Pathways

**Wittifuran X** belongs to the 2-arylbenzofuran class of compounds, which are known to possess a range of biological activities, including anti-inflammatory and antioxidant effects.<sup>[4]</sup> While the specific signaling pathways modulated by **Wittifuran X** have not been explicitly detailed in the available literature, the anti-inflammatory actions of structurally related flavonoids and polyphenols are often mediated through the inhibition of key inflammatory pathways such as the Nuclear Factor-kappa B (NF-κB) pathway.

Hypothesized Anti-inflammatory Signaling Pathway for **Wittifuran X**



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Caption: A potential mechanism of anti-inflammatory action for **Wittifuran X**.

This proposed pathway illustrates how an inflammatory stimulus, such as lipopolysaccharide (LPS), activates the Toll-like receptor 4 (TLR4), leading to the activation of the IKK complex. IKK then phosphorylates the inhibitory protein I $\kappa$ B, targeting it for degradation. This releases NF- $\kappa$ B, allowing it to translocate to the nucleus and induce the expression of pro-inflammatory genes. **Wittifuran X** may exert its anti-inflammatory effects by inhibiting a key step in this cascade, such as the activation of the IKK complex.

## Summary of Quantitative Data

While specific quantitative data for **Wittifuran X** is limited in the publicly available literature, data for a closely related co-isolate, Wittifuran S, provides context for its potential anti-inflammatory activity.

| Compound     | Assay                                                 | Concentration | Result (% Inhibition) | Reference           |
|--------------|-------------------------------------------------------|---------------|-----------------------|---------------------|
| Wittifuran S | $\beta$ -Glucuronidase Release Inhibition             | 10 $\mu$ M    | 76%                   | <a href="#">[4]</a> |
| Wittifuran X | Antioxidant Activity (IC <sub>50</sub> )              | N/A           | Data not available    |                     |
| Wittifuran X | $\beta$ -Glucuronidase Inhibition (IC <sub>50</sub> ) | N/A           | Data not available    |                     |

N/A: Not Available in the searched literature.

## Conclusion

**Wittifuran X** is a 2-arylbenzofuran natural product with a well-defined chemical structure. Although detailed quantitative biological data for **Wittifuran X** itself is scarce in the available literature, its structural class and the activity of co-isolated compounds suggest that it is a promising candidate for further investigation, particularly in the areas of inflammation and oxidative stress. Future research should focus on obtaining specific IC<sub>50</sub> values for its antioxidant and anti-inflammatory activities and elucidating the precise molecular mechanisms

and signaling pathways through which it exerts its effects. This will be crucial for evaluating its potential as a lead compound in drug development programs.

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